

Application Notes and Protocols for Downstream Processing and Purification of Sophorolipids

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Compound of Interest

Compound Name: *Sophorolipid*

Cat. No.: *B1247395*

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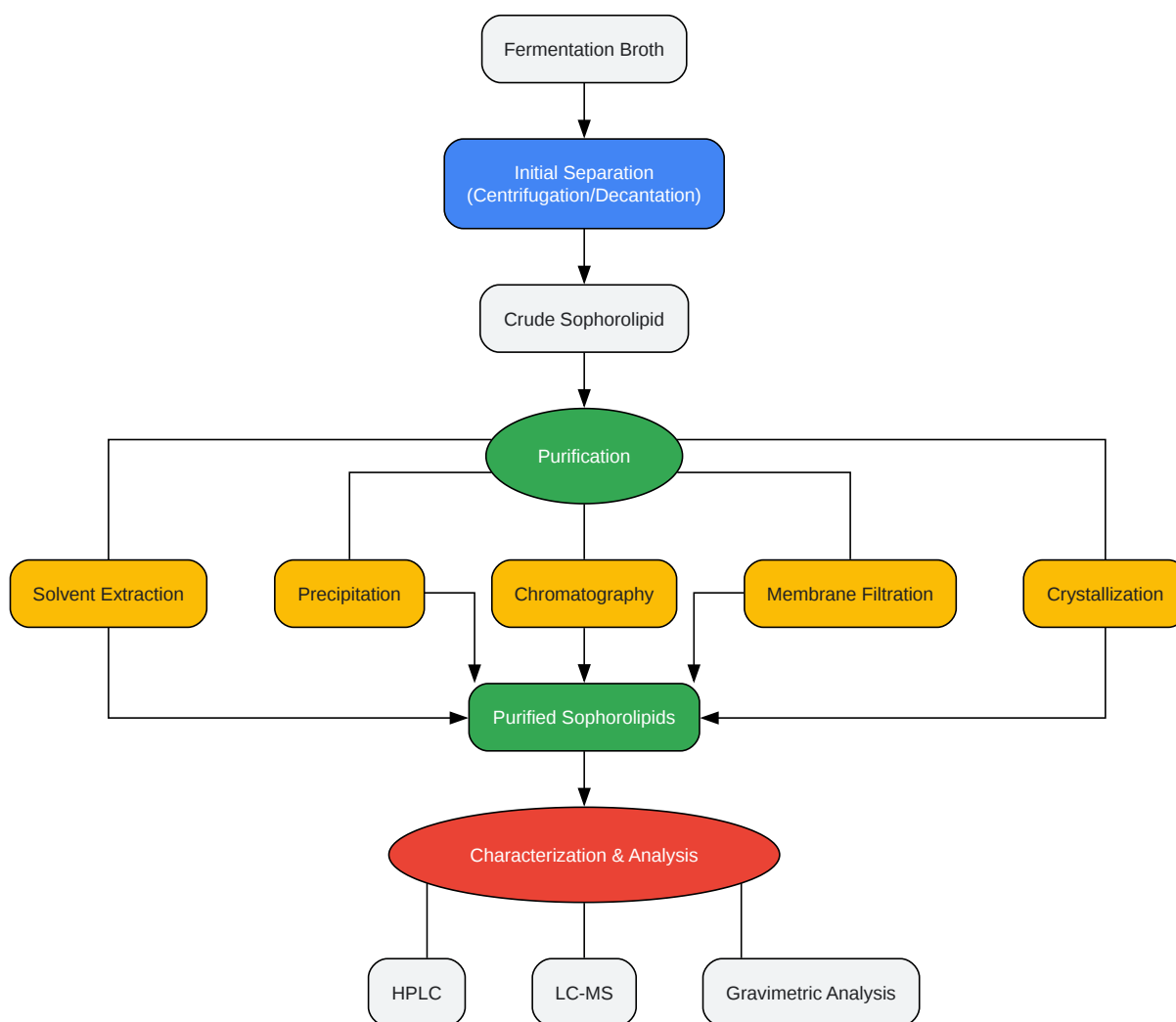
Audience: Researchers, scientists, and drug development professionals.

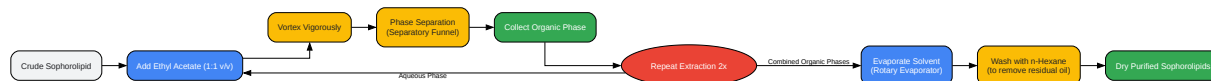
Introduction

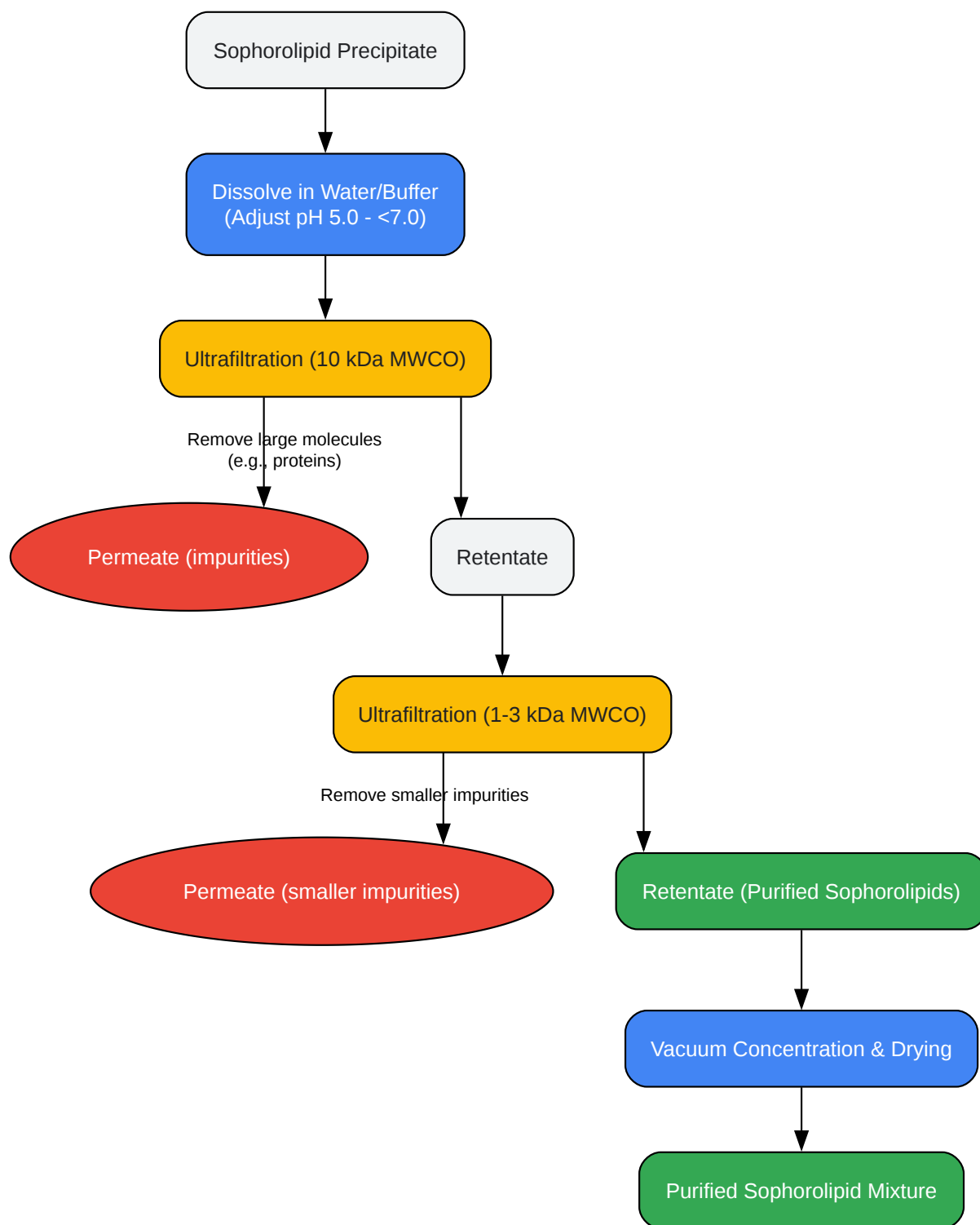
Sophorolipids (SLs) are a class of microbial glycolipid biosurfactants with significant potential in various fields, including pharmaceuticals, cosmetics, and bioremediation, owing to their biodegradability, low toxicity, and diverse biological activities.^{[1][2]} Produced predominantly by yeasts such as *Starmerella bombicola*, crude **sophorolipid** ferments are a heterogeneous mixture of acidic and lactonic forms, as well as other impurities like residual substrates, proteins, and other metabolites.^{[3][4][5]} Effective downstream processing is therefore critical to isolate and purify **sophorolipids** to the desired specifications for specific applications, though it can account for 60-80% of the total production cost.^[1] This document provides detailed application notes and protocols for the extraction, purification, and characterization of **sophorolipids**.

Overall Downstream Processing Workflow

The downstream processing of **sophorolipids** typically involves a multi-step approach beginning with the separation of the crude **sophorolipid** product from the fermentation broth, followed by a series of purification steps to isolate the desired **sophorolipid** congeners. The general workflow is outlined below.







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References

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